

Application Note: In-Can Preservation of Adhesive Formulations Using Tektamer 38

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Compound of Interest

Compound Name: 1,2-Dibromo-2,4-dicyanobutane

Cat. No.: B1206852

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Audience: Researchers, scientists, and formulation chemists in the adhesives industry.

Purpose: This document provides detailed information and protocols for utilizing Tektamer® 38 as an in-can preservative to protect water-based adhesive formulations from microbial contamination.

Introduction

Water-based adhesive formulations, particularly those containing natural polymers like starch, dextrin, or cellulose, are highly susceptible to microbial contamination.[1][2] Bacteria, fungi, and yeast can proliferate in these systems, leading to spoilage, changes in viscosity, gas formation, unpleasant odors, and ultimately, product failure.[1][3] In-can preservation is essential to ensure the adhesive's stability and achieve an adequate shelf life.[4]

Tektamer® 38 (active ingredient: **1,2-Dibromo-2,4-dicyanobutane**, also known as DBDCB) is a broad-spectrum biocide effective for the in-can preservation of various industrial products, including adhesives, latex emulsions, and paints.[5][6] It provides long-term protection against a wide range of microorganisms, ensuring product integrity from manufacturing to end-use.[3][7]

Properties of Tektamer® 38

Tektamer® 38 is an organobromine compound known for its efficacy as a preservative. Its physical and chemical properties are summarized below.

Table 1: Physicochemical Properties of Tektamer® 38 (Active Ingredient: DBDCB)

Property	Value	Reference
Chemical Name	2-Bromo-2-(bromomethyl)pentanedinitrile	[6][8]
Synonyms	1,2-Dibromo-2,4-dicyanobutane, DBDCB, Methylidibromo glutaronitrile	[5][8]
CAS Number	35691-65-7	[5][9]
Molecular Formula	C ₆ H ₆ Br ₂ N ₂	[9]
Molar Mass	265.93 g/mol	[9]
Appearance	White to yellowish crystalline solid	[9][10]
Melting Point	48-54°C	[9]
Solubility	Insoluble in water; Soluble in many organic solvents (e.g., acetone, benzene).	[6][8][9]

Mechanism of Action & Performance in Adhesives

Tektamer® 38's biocidal activity stems from its strong electrophilic centers, which react readily with nucleophilic groups found in microbial cells. This reaction is believed to disrupt essential proteins or cell membranes, inhibiting microbial growth and leading to cell death.[10]

The preservative offers excellent compatibility and stability in typical adhesive formulations.

Table 2: Performance Characteristics in Adhesive Formulations

Feature	Description	Reference
Spectrum of Activity	Broad-spectrum efficacy against Gram-positive and Gram-negative bacteria, fungi, and yeast.	[3][7]
pH Stability	Remains active and stable over a wide pH range of 2.0 to 9.5.	[3]
Compatibility	Non-ionic nature makes it compatible with most components in adhesive formulations without causing coagulation or viscosity changes.	[3]
Stability	Offers excellent long-term preservation and is stable in storage for over 3 years. It is also resistant to repeated freeze-thaw cycles.	[3]
Odor & Formaldehyde	Does not contribute odor to the final product and is free of formaldehyde.	[3]

Efficacy Data (Representative)

The following table presents typical Minimum Inhibitory Concentration (MIC) data for Tektamer® 38 against common spoilage microorganisms found in industrial products. Actual efficacy can vary depending on the specific formulation of the adhesive.

Table 3: Representative Minimum Inhibitory Concentration (MIC) of Tektamer® 38

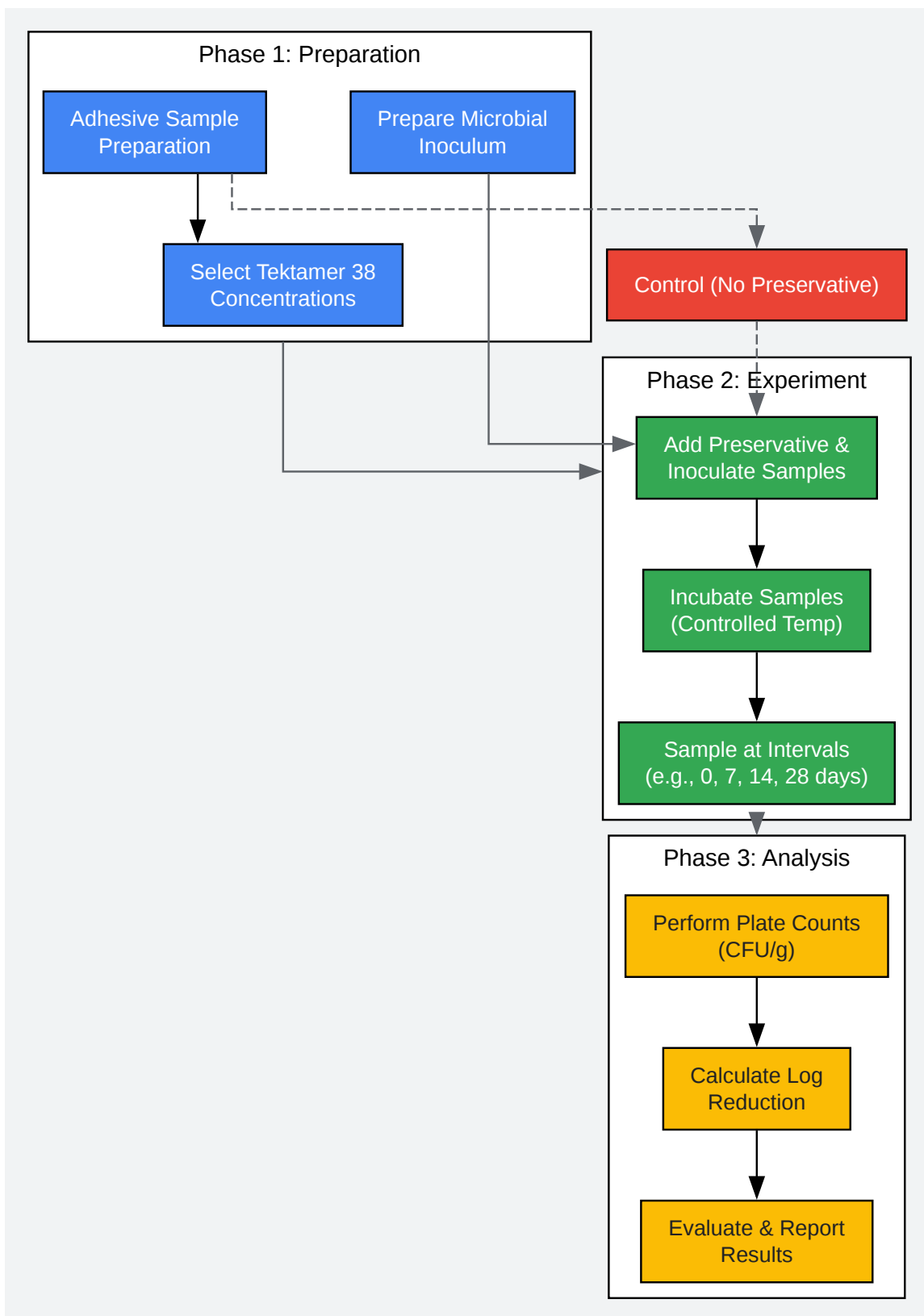
Microorganism	Type	Typical MIC (ppm of active ingredient)
Pseudomonas aeruginosa	Gram-negative Bacteria	25 - 75
Escherichia coli	Gram-negative Bacteria	25 - 50
Staphylococcus aureus	Gram-positive Bacteria	15 - 40
Aspergillus niger	Fungus (Mold)	50 - 150
Candida albicans	Yeast	30 - 80
Penicillium funiculosum	Fungus (Mold)	40 - 120

Note: Data is representative. It is crucial to perform challenge testing on the specific adhesive formulation to determine the optimal use level.

Experimental Protocols

Workflow for In-Can Preservative Efficacy Testing

The following diagram outlines the typical workflow for conducting an in-can microbial challenge test to evaluate the effectiveness of Tektamer® 38.



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Caption: Workflow for a microbial challenge test of preserved adhesives.

Detailed Protocol: Microbial Challenge Test

This protocol is a standard method for assessing the antimicrobial efficacy of a preservative in a liquid adhesive.^{[4][11]}

1. Materials:

- Adhesive base (unpreserved)
- Tektamer® 38 (or an aqueous dispersion/solution)
- Sterile containers
- Mixed microbial inoculum (containing representative bacteria and fungi, e.g., *P. aeruginosa*, *S. aureus*, *A. niger*, *C. albicans*) at a concentration of $\sim 10^7$ - 10^8 CFU/mL.
- Sterile deionized water
- Neutralizing broth (e.g., D/E Neutralizing Broth)
- Plate Count Agar (PCA) for bacteria, Potato Dextrose Agar (PDA) for fungi
- Incubator

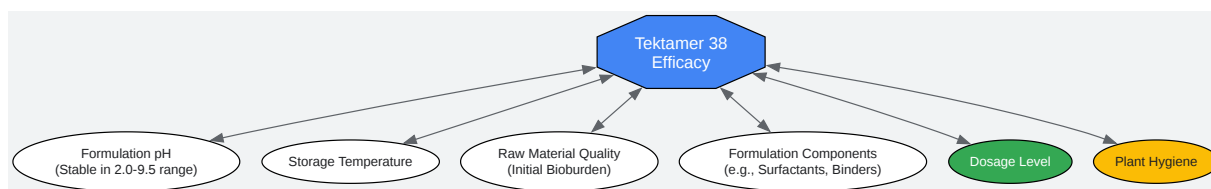
2. Procedure:

- **Sample Preparation:** Dispense known weights (e.g., 100g) of the unpreserved adhesive base into sterile containers. Prepare samples for each concentration of Tektamer® 38 to be tested, plus a positive control (no preservative). Typical use levels range from 250 to 2000 ppm of the active ingredient.
- **Preservative Addition:** Add the calculated amount of Tektamer® 38 to each sample container to achieve the target concentrations. Mix thoroughly to ensure uniform distribution.
- **Inoculation:** Add 1.0 mL of the mixed microbial inoculum to each 100g adhesive sample (including the control). This should result in an initial contamination level of approximately 10^5 - 10^6 CFU/g. Mix thoroughly.

- Incubation: Store all samples at a controlled temperature, typically 25-30°C, for the duration of the test (usually 28 days).
- Sampling and Plating: At specified intervals (e.g., Day 0, 7, 14, and 28), remove a 1.0g aliquot from each sample.
 - Perform a serial dilution of the aliquot in neutralizing broth to inactivate the preservative.
 - Plate the dilutions onto PCA and PDA media using the spread plate technique.
- Enumeration: Incubate the PCA plates at 30-35°C for 48-72 hours and PDA plates at 20-25°C for 3-5 days. Count the number of colonies (CFU) on the plates and calculate the CFU/g of the adhesive.
- Evaluation: Compare the microbial counts in the preserved samples to the control at each time point. Successful preservation is typically defined as a significant reduction (e.g., >3-log reduction for bacteria, >1-log reduction for fungi) in microbial population with no subsequent increase over the test period.

Factors Influencing Efficacy

The performance of any in-can preservative can be affected by multiple factors within the adhesive formulation and its environment.



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Caption: Key factors influencing the in-can performance of Tektamer® 38.

Conclusion

Tektamer® 38 is an effective, broad-spectrum biocide for the in-can preservation of water-based adhesives. Its favorable stability, compatibility, and wide range of activity make it a reliable choice for preventing microbial degradation and ensuring product quality and shelf life. [3][7] Determining the optimal concentration through robust microbial challenge testing is critical for achieving cost-effective and reliable protection of the final adhesive product.

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